

An In-Depth Technical Guide to the Physicochemical Properties of 4-Nonylphenol Isomers

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Compound of Interest

Compound Name: 4-Nonylphenol

Cat. No.: B7770406

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Nonylphenol (4-NP) encompasses a group of organic compounds characterized by a phenol ring substituted with a nine-carbon alkyl chain at the fourth position. Commercially, 4-NP is produced as a complex mixture of isomers, primarily with branched nonyl groups, through the acid-catalyzed alkylation of phenol with nonene.^[1] This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Nonylphenol** isomers, offering quantitative data, detailed experimental methodologies, and visual representations of key concepts to support research and development activities. The properties of the technical mixture often differ from those of individual isomers, a critical consideration for toxicological and environmental fate studies.

Physicochemical Properties

The physicochemical properties of **4-Nonylphenol** isomers are crucial for understanding their environmental distribution, bioavailability, and potential for bioaccumulation. These properties are highly dependent on the specific isomeric structure, particularly the branching of the nonyl chain. The following tables summarize key quantitative data for the technical mixture of 4-NP and the linear isomer, 4-n-nonylphenol. Data for specific branched isomers is sparse, but available information is included.

Table 1: General and Physical Properties of 4-Nonylphenol

Property	Technical Mixture of 4-Nonylphenol	4-n-Nonylphenol
CAS Number	84852-15-3[1]	104-40-5[1]
Molecular Formula	C ₁₅ H ₂₄ O	C ₁₅ H ₂₄ O
Molar Mass	220.35 g/mol	220.35 g/mol
Appearance	Pale yellow, viscous liquid[1]	White crystalline solid
Melting Point	-8 to 2 °C[1]	43 to 46 °C
Boiling Point	293 to 297 °C[1]	127 to 130 °C (at 27 mmHg)
Density	0.953 g/cm ³	0.937 g/cm ³
Refractive Index	Not widely reported	1.511 (at 20°C)

Table 2: Solubility and Partitioning Behavior of 4-Nonylphenol

Property	Technical Mixture of 4-Nonylphenol	4-n-Nonylphenol
Water Solubility	6 mg/L (at pH 7)[1]	Sparingly soluble (0.020 g/L at 25°C)
Vapor Pressure	0.000818 mmHg	Not widely reported
Henry's Law Constant	3.4 x 10 ⁻⁵ atm·m ³ /mol	Not widely reported
Octanol-Water Partition Coefficient (log Kow)	5.76	Not widely reported

Experimental Protocols

Accurate determination of physicochemical properties is fundamental to the characterization of chemical substances. The following sections detail the methodologies for key experiments,

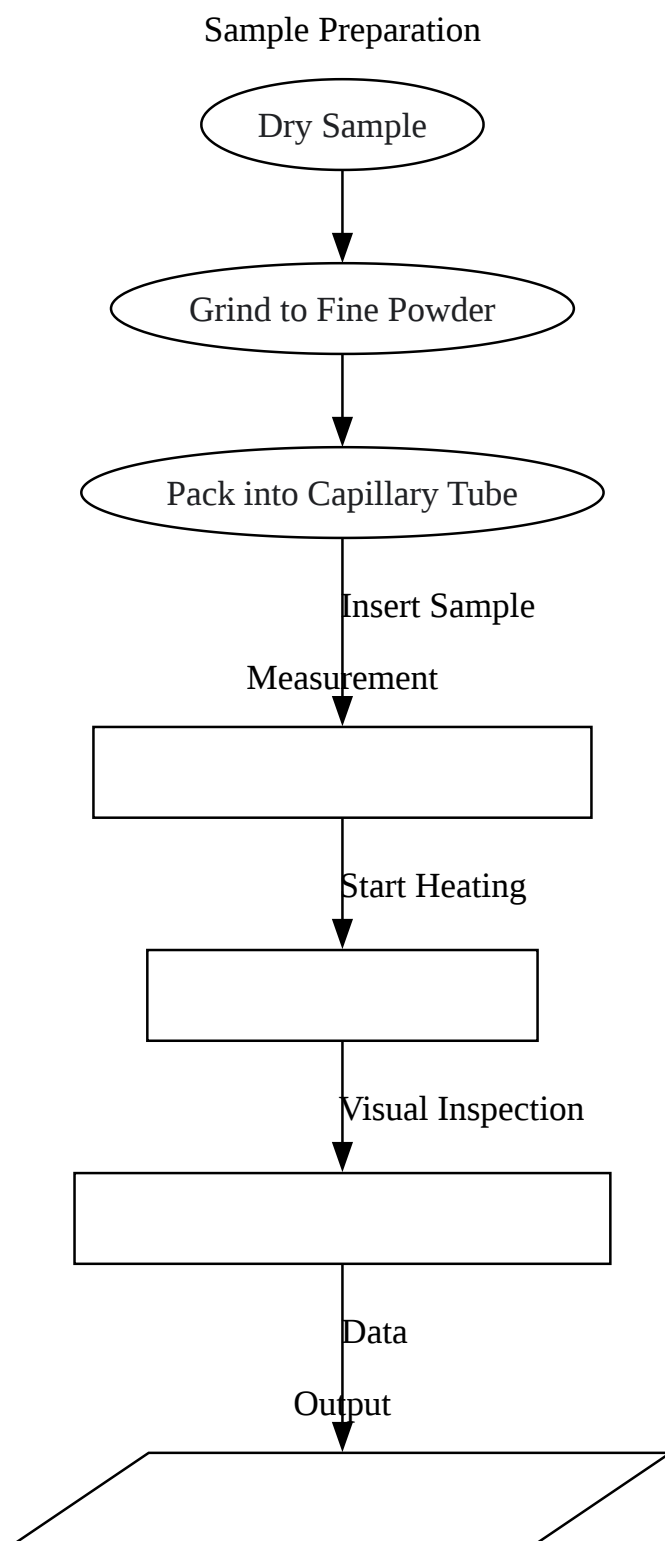
largely based on internationally recognized guidelines from the Organisation for Economic Co-operation and Development (OECD) and ASTM International.

Melting Point/Melting Range Determination (OECD Guideline 102)

The melting point is determined as the temperature at which the phase transition from solid to liquid occurs. For pure substances, this is a sharp point, while for mixtures and impure substances, it occurs over a range.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the finely powdered, dry substance is introduced into a capillary tube, which is then sealed at one end. The sample is compacted by tapping the tube.
- **Apparatus:** A melting point apparatus with a heated metal block or a liquid bath is used. The apparatus must have a calibrated thermometer or a digital temperature sensor.
- **Heating:** The capillary tube containing the sample is placed in the heating block. The temperature is raised at a steady, slow rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The sample is observed through a magnifying lens. The temperature at which the first droplet of liquid appears is recorded as the onset of melting. The temperature at which the last solid particle disappears is recorded as the completion of melting. The range between these two temperatures is the melting range.



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Boiling Point Determination (OECD Guideline 103)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology: Ebulliometer Method

- **Apparatus:** An ebulliometer, a device that measures the boiling point of a liquid by creating an equilibrium between the liquid and vapor phases, is used. It is equipped with a condenser and a precise temperature measuring device.
- **Procedure:** The liquid sample is placed in the ebulliometer and heated. The temperature of the boiling liquid is continuously monitored.
- **Equilibrium:** The temperature at which the liquid and vapor are in equilibrium, indicated by a stable temperature reading, is recorded as the boiling point. Pressure corrections may be necessary if the atmospheric pressure is not at standard conditions.

Water Solubility Determination (OECD Guideline 105)

Water solubility is the maximum concentration of a substance that can be dissolved in water at a given temperature.

Methodology: Shake-Flask Method

- **Preparation:** A supersaturated solution of the 4-NP isomer is prepared in deionized water in a flask.
- **Equilibration:** The flask is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The solution is allowed to stand to allow any undissolved material to settle. Centrifugation may be used to aid separation.
- **Analysis:** A sample of the clear aqueous phase is carefully removed and the concentration of the dissolved 4-NP isomer is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS).

Vapor Pressure Determination (OECD Guideline 104)

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature in a closed system.

Methodology: Static Method

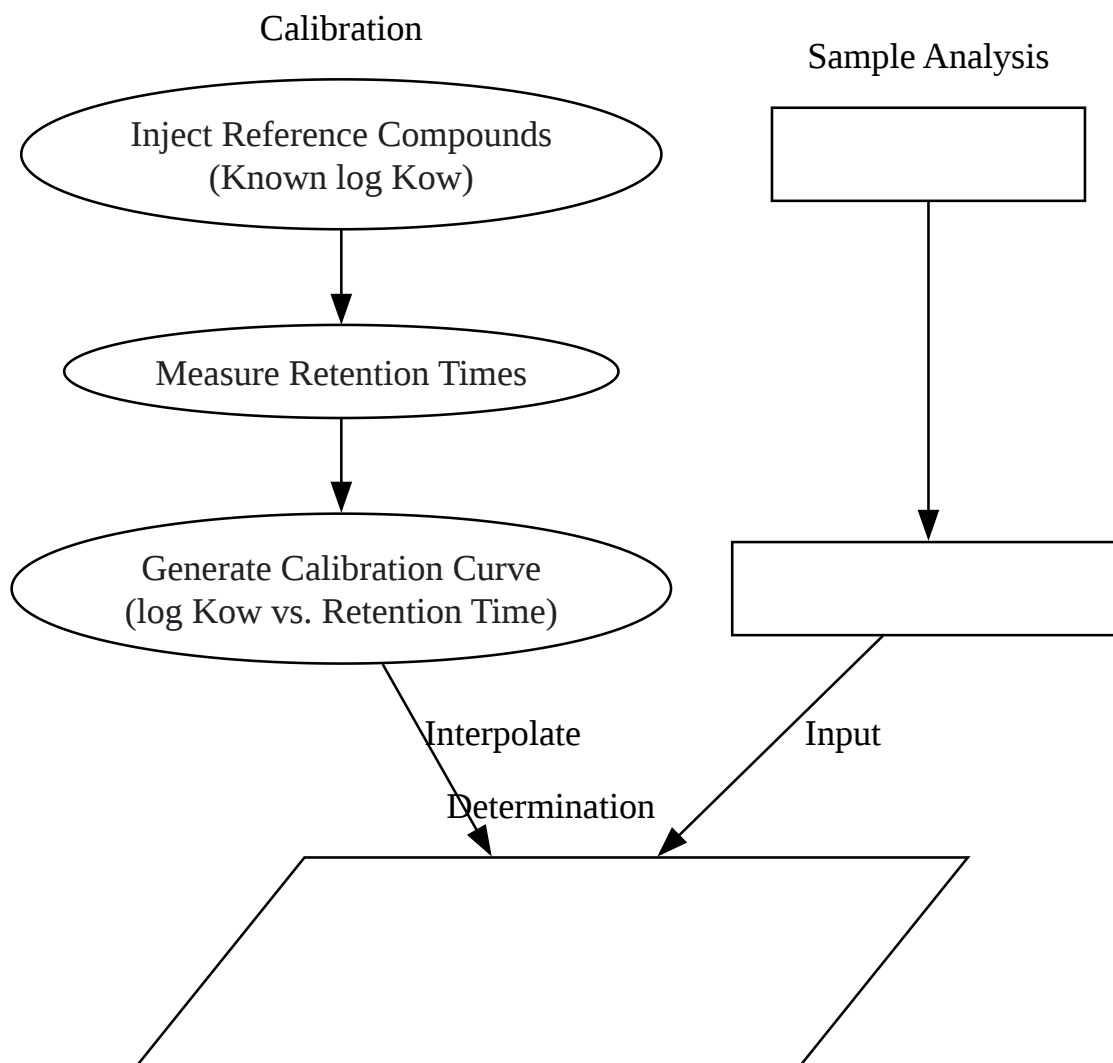
- **Apparatus:** A sample of the substance is placed in a thermostatted container connected to a pressure measuring device.
- **Degassing:** The sample is degassed to remove any dissolved air.
- **Equilibration:** The container is heated to the desired temperature, and the system is allowed to reach equilibrium.
- **Measurement:** The pressure inside the container, which is the vapor pressure of the substance at that temperature, is measured. This is repeated at several temperatures to establish a vapor pressure curve.

Octanol-Water Partition Coefficient (log Kow) Determination (OECD Guideline 117)

The octanol-water partition coefficient (K_{ow}) is a measure of the lipophilicity of a substance, representing the ratio of its concentration in octanol to its concentration in water at equilibrium.

Methodology: HPLC Method

- **Principle:** This method is based on the correlation between the retention time of a substance on a reversed-phase HPLC column and its log K_{ow} .
- **Calibration:** A series of reference compounds with known log K_{ow} values are injected into the HPLC system to create a calibration curve of retention time versus log K_{ow} .
- **Sample Analysis:** The 4-NP isomer is injected into the same HPLC system under identical conditions.
- **Calculation:** The retention time of the isomer is used to determine its log K_{ow} by interpolation from the calibration curve.



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Isomer Synthesis and Analysis

The vast number of possible **4-nonylphenol** isomers necessitates robust methods for their synthesis and separation to study the properties of individual isomers.

Synthesis of Branched 4-Nonylphenol Isomers

A common method for the synthesis of specific branched 4-NP isomers is the Friedel-Crafts alkylation of phenol with a specific tertiary nonanol or nonene in the presence of an acid catalyst.

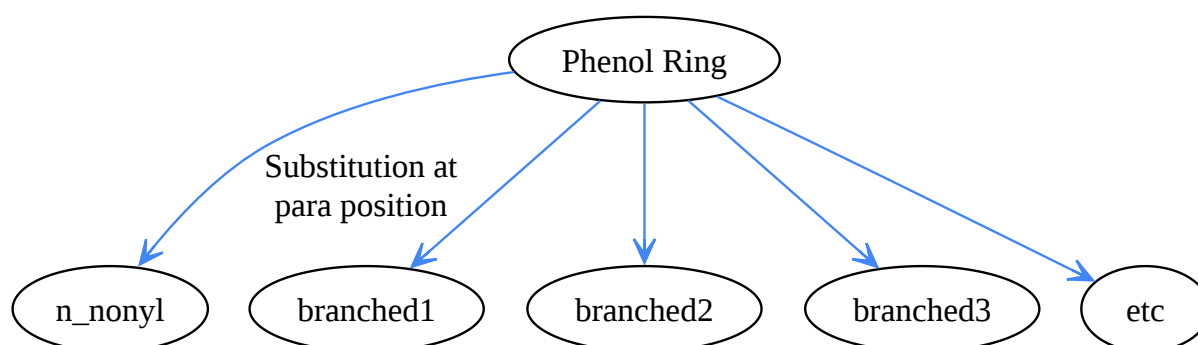
Example: Synthesis of 4-(3',6'-dimethyl-3'-heptyl)phenol

- **Reactant Preparation:** Synthesis of the specific alkylating agent, such as 3,6-dimethylheptan-3-ol.
- **Alkylation:** The alcohol is reacted with phenol in the presence of a Lewis acid catalyst (e.g., AlCl_3) or a strong protic acid. The reaction is typically carried out at a controlled temperature to favor para-substitution.
- **Work-up and Purification:** The reaction mixture is neutralized, and the product is extracted with an organic solvent. The crude product is then purified, often by column chromatography, to isolate the desired isomer.

Analytical Separation and Identification of Isomers

Due to the structural similarity of the isomers, their separation and identification require high-resolution analytical techniques.

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This is a powerful technique for separating and identifying volatile and semi-volatile compounds. Different isomers will have slightly different retention times on the GC column, and their mass spectra can provide information about their fragmentation patterns, aiding in structural elucidation.
- **High-Performance Liquid Chromatography (HPLC):** HPLC, particularly with specialized columns, can also be used to separate 4-NP isomers.



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Conclusion

The physicochemical properties of **4-Nonylphenol** are complex and highly dependent on the isomeric composition. This guide has summarized the available quantitative data for the technical mixture and key isomers, and has provided an overview of the standard experimental protocols for their determination. For researchers, scientists, and drug development professionals, a thorough understanding of these properties and the methods used to measure them is essential for accurate risk assessment, environmental modeling, and the development of safe and effective products. Further research into the properties of a wider range of individual isomers is crucial for a more complete understanding of this important class of compounds.

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References

- 1. OECD 105 - Water Solubility - Situ Biosciences [situbiosciences.com]
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